

An In-depth Technical Guide to the Physical Properties of **cis**-Dihydrocarvone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *cis*-Dihydrocarvone

Cat. No.: B1211938

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **cis**-Dihydrocarvone, a naturally occurring monoterpenoid. The information presented herein is intended to support research, development, and quality control activities involving this compound.

Physical and Chemical Properties

cis-Dihydrocarvone, also known by its IUPAC name (2S,5R)-2-methyl-5-prop-1-en-2-ylcyclohexan-1-one, is a colorless liquid.^{[1][2]} It is a member of the menthane monoterpenoids class of organic compounds. Below is a summary of its key physical properties.

Table 1: Physical Properties of **cis**-Dihydrocarvone

Property	Value	Conditions
Boiling Point	220.00 to 222.00 °C	@ 760.00 mm Hg[1]
221.5 °C	@ 760 mmHg[2]	
87.00 to 88.00 °C	@ 6.00 mm Hg[3]	
64 °C	@ 2.5 Torr[4]	
Density	0.903 g/mL	Not specified
0.929 g/mL	@ 25 °C[5]	
Molecular Formula	C10H16O[1][2][6][7][8]	
Molecular Weight	152.23 g/mol [6][7]	
Flash Point	181.00 °F (82.78 °C)	TCC[1]
Vapor Pressure	0.107000 mmHg	@ 25.00 °C (estimated)[1]
Water Solubility	273.1 mg/L	@ 25 °C (estimated)[1]
logP (o/w)	2.466 (estimated)[1]	

Experimental Protocols for Determination of Physical Properties

The following sections outline generalized experimental methodologies for determining the boiling point and density of terpenoids like **cis-Dihydrocarvone**. These protocols are based on standard laboratory techniques.

2.1. Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a volatile compound like **cis-Dihydrocarvone**, several methods can be employed.

2.1.1. Distillation Method

This method is suitable when a sufficient quantity of the sample is available (typically >5 mL).

[9]

- Apparatus: A standard simple distillation apparatus is assembled, consisting of a distilling flask, a condenser, a receiving flask, and a thermometer.
- Procedure:
 - The liquid sample (**cis-Dihydrocarvone**) is placed in the distilling flask along with a few boiling chips or a magnetic stir bar to ensure smooth boiling.[9]
 - The apparatus is heated, and the liquid is brought to a boil.
 - The thermometer bulb should be positioned so that it is surrounded by the vapor of the boiling liquid but not touching the liquid itself.[9]
 - The temperature is recorded when the vapor temperature stabilizes during the distillation process. This stable temperature is the boiling point.[9]
 - The atmospheric pressure should be recorded as the boiling point is pressure-dependent. [9]

2.1.2. Thiele Tube Method

This micro-method is ideal when only a small amount of the substance is available.[9]

- Apparatus: A Thiele tube, a thermometer, a small test tube (fusion tube), and a capillary tube sealed at one end.
- Procedure:
 - A small amount of the liquid sample is placed in the fusion tube.
 - The capillary tube is placed in the fusion tube with the open end down.
 - The fusion tube is attached to the thermometer.

- The Thiele tube is filled with a high-boiling point liquid (e.g., mineral oil), and the thermometer with the attached fusion tube is immersed in it.
- The Thiele tube is gently heated. As the temperature rises, a stream of bubbles will emerge from the capillary tube.[9]
- Heating is stopped, and the apparatus is allowed to cool.
- The boiling point is the temperature at which the liquid just begins to be drawn into the capillary tube.[9]

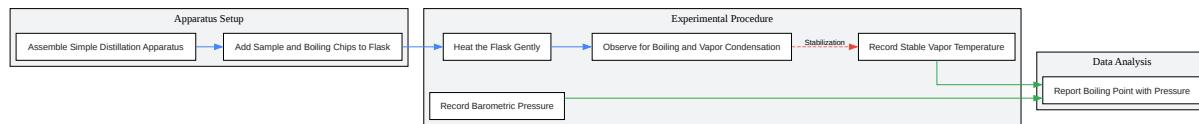
2.2. Determination of Density

Density is the mass per unit volume of a substance.

- Apparatus: A pycnometer (a flask with a specific volume), an analytical balance.
- Procedure:
 - The empty pycnometer is weighed accurately.
 - The pycnometer is filled with the liquid sample (**cis-Dihydrocarvone**), ensuring no air bubbles are trapped.
 - The filled pycnometer is weighed.
 - The temperature of the sample is recorded.
 - The density is calculated by dividing the mass of the liquid (mass of filled pycnometer minus mass of empty pycnometer) by the volume of the pycnometer.

Experimental Workflow Visualization

The following diagram illustrates a generalized workflow for the determination of the boiling point of a liquid sample using the distillation method.



[Click to download full resolution via product page](#)

Caption: Workflow for Boiling Point Determination by Distillation.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cis-dihydrocarvone, 3792-53-8 [thegoodsentscompany.com]
- 2. Page loading... [wap.guidechem.com]
- 3. 1,6-Dihydrocarvone | C10H16O | CID 24473 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. CAS Common Chemistry [commonchemistry.cas.org]
- 5. (+)-DIHYDROCARVONE | 5948-04-9 [chemicalbook.com]
- 6. cis-Dihydrocarvone | C10H16O | CID 443181 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Page loading... [wap.guidechem.com]
- 8. cis-Dihydrocarvone [webbook.nist.gov]
- 9. chem.libretexts.org [chem.libretexts.org]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of cis-Dihydrocarvone]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1211938#physical-properties-like-boiling-point-and-density-of-cis-dihydrocarvone>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com